

An In-depth Technical Guide to 2,5-Diethylphenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Diethylphenol

Cat. No.: B12804753

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Diethylphenol is an alkylated phenol that serves as a valuable intermediate in the synthesis of a variety of chemical compounds. Its molecular structure, characterized by a hydroxyl group and two ethyl substituents on the benzene ring, imparts specific chemical properties that make it a target for research and a precursor in industrial applications, including the manufacturing of antioxidants, resins, and other specialty chemicals. This guide provides a comprehensive overview of the chemical and physical properties of **2,5-Diethylphenol**, along with representative experimental protocols for its synthesis and analysis.

Chemical and Physical Properties

The properties of **2,5-Diethylphenol** are summarized in the tables below. These data are essential for designing synthetic routes, developing analytical methods, and ensuring safe handling and storage.

Table 1: General and Physical Properties of 2,5-Diethylphenol

Property	Value	Source
CAS Number	876-20-0	[1] [2]
Molecular Formula	C ₁₀ H ₁₄ O	[1] [2]
Molecular Weight	150.22 g/mol	[2]
IUPAC Name	2,5-diethylphenol	[3]
Melting Point	75 °C	
Boiling Point	212 °C	
Vapor Pressure	0.208 hPa (at 25 °C)	
Water Solubility	log10WS: -2.63 (mol/l)	
Octanol/Water Partition Coefficient (logP)	2.517	[2]

Table 2: Thermochemical Properties of 2,5-Diethylphenol

Property	Value	Unit	Source
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	-18.52	kJ/mol	[2]
Enthalpy of Formation at Standard Conditions ($\Delta_f H^\circ_{\text{gas}}$)	-201.98	kJ/mol	[2]
Enthalpy of Fusion at Standard Conditions ($\Delta_{\text{fus}} H^\circ$)	21.09	kJ/mol	[2]
Enthalpy of Vaporization at Standard Conditions ($\Delta_{\text{vap}} H^\circ$)	53.81	kJ/mol	[2]

Synthesis of 2,5-Diethylphenol

A common method for the synthesis of alkylated phenols is the Friedel-Crafts alkylation. The following is a representative protocol for the synthesis of **2,5-Diethylphenol** via this method.

Representative Synthesis Protocol: Friedel-Crafts Alkylation of Phenol

Objective: To synthesize **2,5-Diethylphenol** by the alkylation of phenol with an ethylating agent in the presence of a Lewis acid catalyst.

Materials:

- Phenol
- Ethylating agent (e.g., ethanol, ethyl chloride)
- Lewis acid catalyst (e.g., AlCl_3 , FeCl_3)[4]
- Solvent (e.g., nitrobenzene, carbon disulfide)
- Hydrochloric acid (for workup)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Organic solvent for extraction (e.g., diethyl ether)

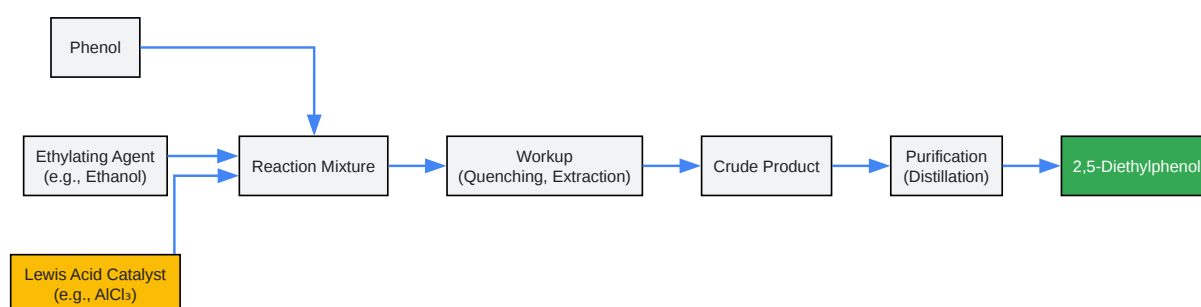
Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel, dissolve phenol in the chosen solvent.
- **Catalyst Addition:** Carefully add the Lewis acid catalyst to the stirred solution.
- **Addition of Alkylating Agent:** Slowly add the ethylating agent to the reaction mixture from the dropping funnel. An exothermic reaction may occur, and the temperature should be

controlled.

- Reaction: Stir the mixture at a controlled temperature for a specified time to allow the reaction to proceed to completion.
- Workup: Cool the reaction mixture and quench it by slowly adding it to a mixture of ice and hydrochloric acid.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with an organic solvent.
- Washing: Wash the organic layer sequentially with water and sodium bicarbonate solution to remove any remaining acid.
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent using a rotary evaporator.
- Purification: Purify the crude product by distillation or chromatography to isolate **2,5-Diethylphenol**.

Logical Relationship for Friedel-Crafts Alkylation



[Click to download full resolution via product page](#)

Caption: Logical workflow for the synthesis of **2,5-Diethylphenol**.

Analytical Characterization

The structure and purity of **2,5-Diethylphenol** are typically confirmed using spectroscopic methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Representative GC-MS Analysis Protocol

Objective: To identify and quantify **2,5-Diethylphenol** in a sample.

Materials:

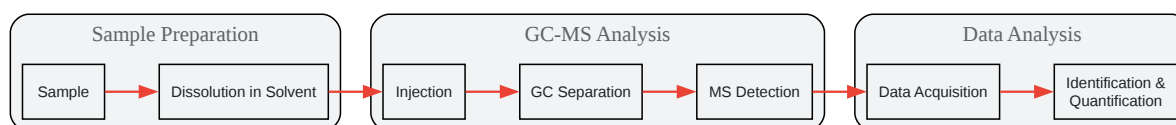
- Sample containing **2,5-Diethylphenol**
- Volatile organic solvent (e.g., dichloromethane, hexane)[5]
- GC-MS instrument

Procedure:

- Sample Preparation: Dissolve a known amount of the sample in a suitable volatile organic solvent to a concentration of approximately 10 µg/mL.[5]
- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC-MS instrument.[5]
- Gas Chromatography: The sample is vaporized and separated on a capillary column. A typical temperature program might be:
 - Initial oven temperature: 50°C
 - Ramp: 10°C/min to 300°C
 - Hold at 300°C for 3 minutes[6]
- Mass Spectrometry: As the separated components elute from the GC column, they are ionized and fragmented in the mass spectrometer. The mass spectrum of **2,5-Diethylphenol** will show a characteristic fragmentation pattern with a molecular ion peak at m/z 150.[3]

- **Data Analysis:** The retention time and mass spectrum of the analyte are compared to a reference standard for identification and quantification.

Experimental Workflow for GC-MS Analysis



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,5-Diethylphenol [webbook.nist.gov]
- 2. 2,5-Diethylphenol (CAS 876-20-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 3. 2,5-Diethylphenol | C₁₀H₁₄O | CID 33658 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. jk-sci.com [jk-sci.com]
- 5. uoguelph.ca [uoguelph.ca]
- 6. Determination of alkylphenols in wines by gas chromatography-mass spectrometry (gc-ms or gc-ms/ms) | OIV [oiv.int]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,5-Diethylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12804753#2-5-diethylphenol-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com